

An In-depth Technical Guide to 4-Chloro-3-(trifluoromethyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3-(trifluoromethoxy)aniline

Cat. No.: B052540

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information for the specifically requested compound, **4-Chloro-3-(trifluoromethoxy)aniline**, is not readily available in public databases. This guide provides a comprehensive overview of the closely related and more extensively documented compound, 4-Chloro-3-(trifluoromethyl)aniline (CAS: 320-51-4). This information is intended for research and development purposes and should be used in conjunction with appropriate laboratory safety practices.

Introduction

4-Chloro-3-(trifluoromethyl)aniline is a halogenated aromatic amine that serves as a critical building block in the synthesis of a variety of organic molecules. Its unique structure, featuring both a chloro and a trifluoromethyl group on the aniline ring, imparts specific electronic and lipophilic properties that are highly valued in medicinal chemistry and materials science. This document provides a detailed technical overview of its chemical properties, synthesis, applications, and safety information.

Chemical and Physical Properties

The physicochemical properties of 4-Chloro-3-(trifluoromethyl)aniline are summarized in the table below. These characteristics are essential for its handling, storage, and application in chemical synthesis.

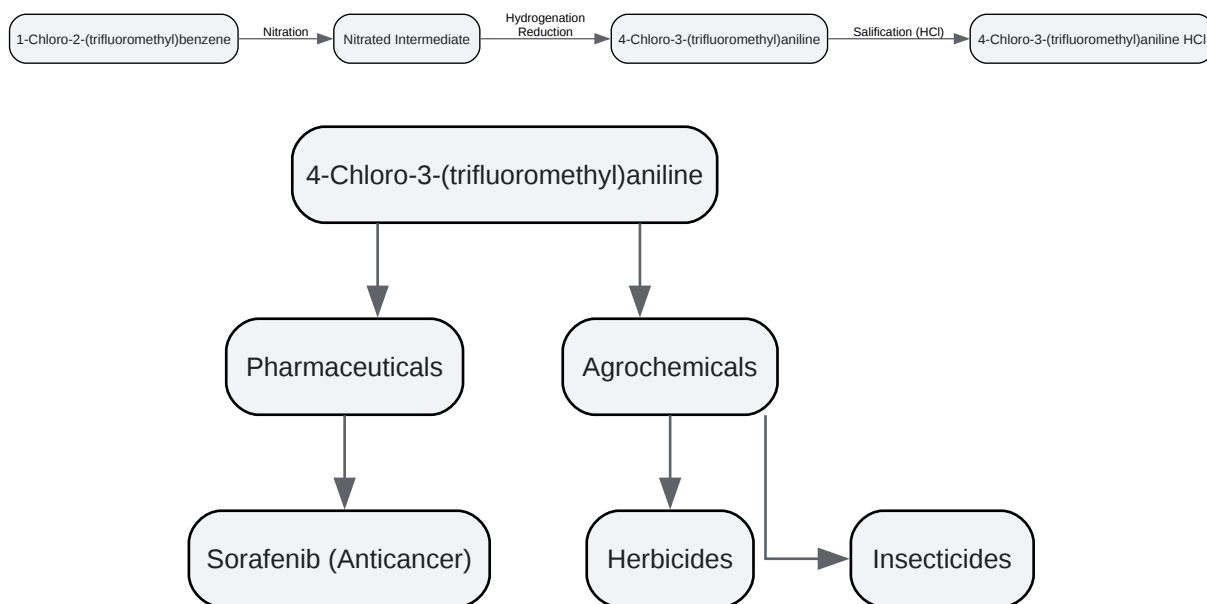
Property	Value	Reference
CAS Number	320-51-4	[1][2]
Molecular Formula	C ₇ H ₅ ClF ₃ N	[1][3]
Molecular Weight	195.57 g/mol	[1][2]
Appearance	White to pink or colorless to pale yellow crystalline solid or liquid	[1][4]
Melting Point	34 - 40 °C (93.2 - 104 °F)	[1][4]
Boiling Point	85 °C (185 °F) at 3 mmHg; ~228-230°C at standard pressure	[1][4]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, ether, and acetone.	[1]
Flash Point	134 °C (273.2 °F)	[4]
Density	Approximately 1.4 g/cm ³	[1]

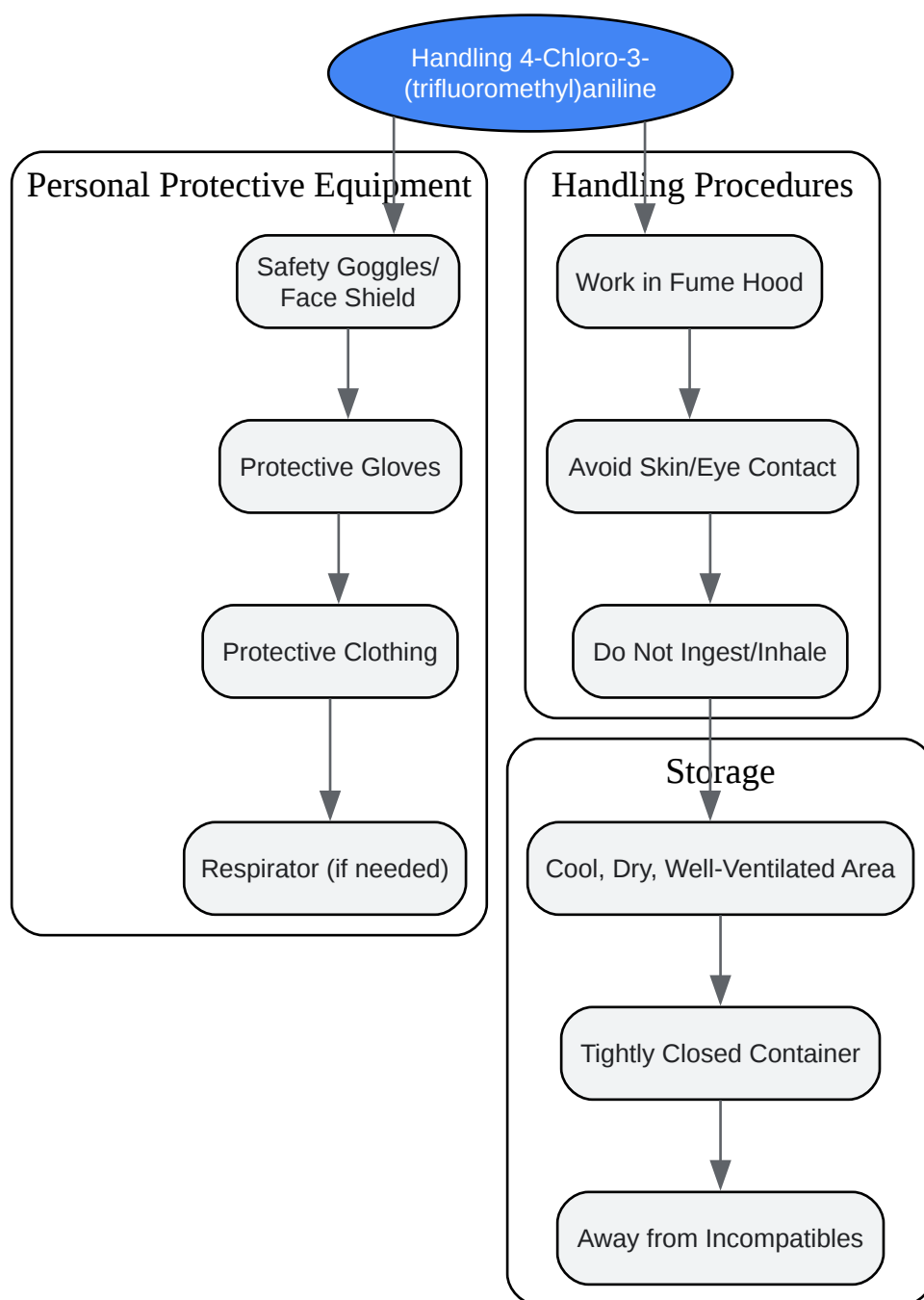
Synthesis

A common synthetic route to 4-Chloro-3-(trifluoromethyl)aniline hydrochloride involves a three-step process starting from 1-chloro-2-(trifluoromethyl)benzene.[5]

A patented method describes the following reaction sequence:

- Nitration: 1-chloro-2-(trifluoromethyl)benzene is nitrated to introduce a nitro group onto the aromatic ring.[5]
- Hydrogenation Reduction: The nitro group is then reduced to an amine.[5]
- Salt Formation (Salification): The resulting aniline is treated with hydrochloric acid to form the hydrochloride salt.[5]





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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-3-(trifluoromethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052540#what-is-4-chloro-3-trifluoromethoxy-aniline]

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